

4'-Nitro-3'-(trifluoromethyl)acetanilide chemical structure and CAS number

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Compound of Interest

Compound Name: 4'-Nitro-3'-(trifluoromethyl)acetanilide

Cat. No.: B133661

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An In-Depth Technical Guide to 4'-Nitro-3'-(trifluoromethyl)acetanilide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4'-Nitro-3'-(trifluoromethyl)acetanilide**, a key chemical intermediate and a known impurity in the synthesis of the non-steroidal antiandrogen drug, Flutamide. This document details its chemical structure, physicochemical properties, and provides an illustrative synthesis protocol. Furthermore, it discusses its relationship with Flutamide and outlines an analytical approach for its detection.

Chemical Identity and Properties

4'-Nitro-3'-(trifluoromethyl)acetanilide is a substituted acetanilide with the IUPAC name N-[4-nitro-3-(trifluoromethyl)phenyl]acetamide. Its chemical structure and key identifiers are presented below.

Chemical Structure:

Table 1: Chemical Identifiers and Physical Properties

Identifier	Value
CAS Number	393-12-4
Molecular Formula	C ₉ H ₇ F ₃ N ₂ O ₃
Molecular Weight	248.16 g/mol
Appearance	White to yellow to orange powder/crystal
Melting Point	122 - 125 °C
InChI Key	MIHJCLQINRFOLX-UHFFFAOYSA-N
Synonyms	N-[4-Nitro-3-(trifluoromethyl)phenyl]acetamide, Flutamide Impurity B (EP)

Synthesis Protocol

The primary synthesis route for **4'-Nitro-3'-(trifluoromethyl)acetanilide** involves the nitration of 3'-(trifluoromethyl)acetanilide. The following is a representative experimental protocol.

Experimental Protocol: Synthesis of **4'-Nitro-3'-(trifluoromethyl)acetanilide**

Objective: To synthesize **4'-Nitro-3'-(trifluoromethyl)acetanilide** via the nitration of 3'-(trifluoromethyl)acetanilide.

Materials:

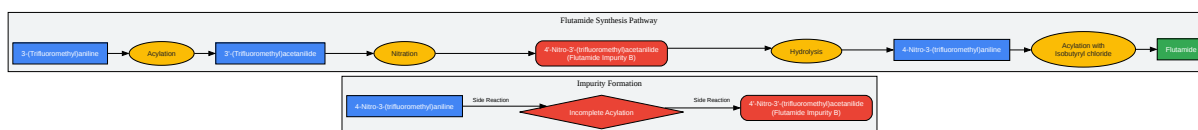
- 3'-(Trifluoromethyl)acetanilide
- Concentrated Sulfuric Acid (H₂SO₄)
- Concentrated Nitric Acid (HNO₃)
- Ice
- Water
- Ethanol

Procedure:

- In a flask, dissolve 3'-(trifluoromethyl)acetanilide in concentrated sulfuric acid. The mixture should be cooled in an ice bath to maintain a low temperature.
- Slowly add a nitrating mixture of concentrated nitric acid and concentrated sulfuric acid dropwise to the solution while stirring continuously. The temperature should be carefully monitored and maintained below 20°C throughout the addition to prevent over-nitration and side reactions.
- After the addition is complete, allow the reaction mixture to stir at a controlled temperature for a specified period to ensure the completion of the reaction.
- Pour the reaction mixture onto crushed ice with stirring. This will cause the product to precipitate out of the solution.
- Collect the solid precipitate by filtration and wash it thoroughly with cold water to remove any residual acid.
- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to yield pure **4'-Nitro-3'-(trifluoromethyl)acetanilide**.

Logical Relationship: Synthesis of Flutamide and the Formation of Impurity B

4'-Nitro-3'-(trifluoromethyl)acetanilide is a known process-related impurity in the synthesis of Flutamide, designated as Flutamide EP Impurity B. One of the common synthetic routes to Flutamide involves the acylation of 4-nitro-3-(trifluoromethyl)aniline. If the starting material, 3-(trifluoromethyl)aniline, is first acylated to form 3'-(trifluoromethyl)acetanilide and then nitrated, **4'-Nitro-3'-(trifluoromethyl)acetanilide** is formed as an intermediate. In an alternative pathway to Flutamide, incomplete acylation of 4-nitro-3-(trifluoromethyl)aniline can also lead to the presence of this impurity.



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Caption: Synthetic pathway of Flutamide highlighting the formation of **4'-Nitro-3'-(trifluoromethyl)acetanilide**.

Analytical Methods

The detection and quantification of **4'-Nitro-3'-(trifluoromethyl)acetanilide**, particularly as an impurity in Flutamide, are critical for quality control in pharmaceutical manufacturing. High-Performance Liquid Chromatography (HPLC) is a commonly employed technique.

Experimental Protocol: HPLC Analysis

Objective: To detect and quantify **4'-Nitro-3'-(trifluoromethyl)acetanilide** in a sample matrix.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a UV detector.
- Column: A reverse-phase C18 column (e.g., 4.6 mm x 250 mm, 5 μ m).
- Mobile Phase: A mixture of acetonitrile and water, potentially with a pH modifier like phosphoric acid or formic acid for improved peak shape. The exact ratio should be optimized based on the specific column and system.

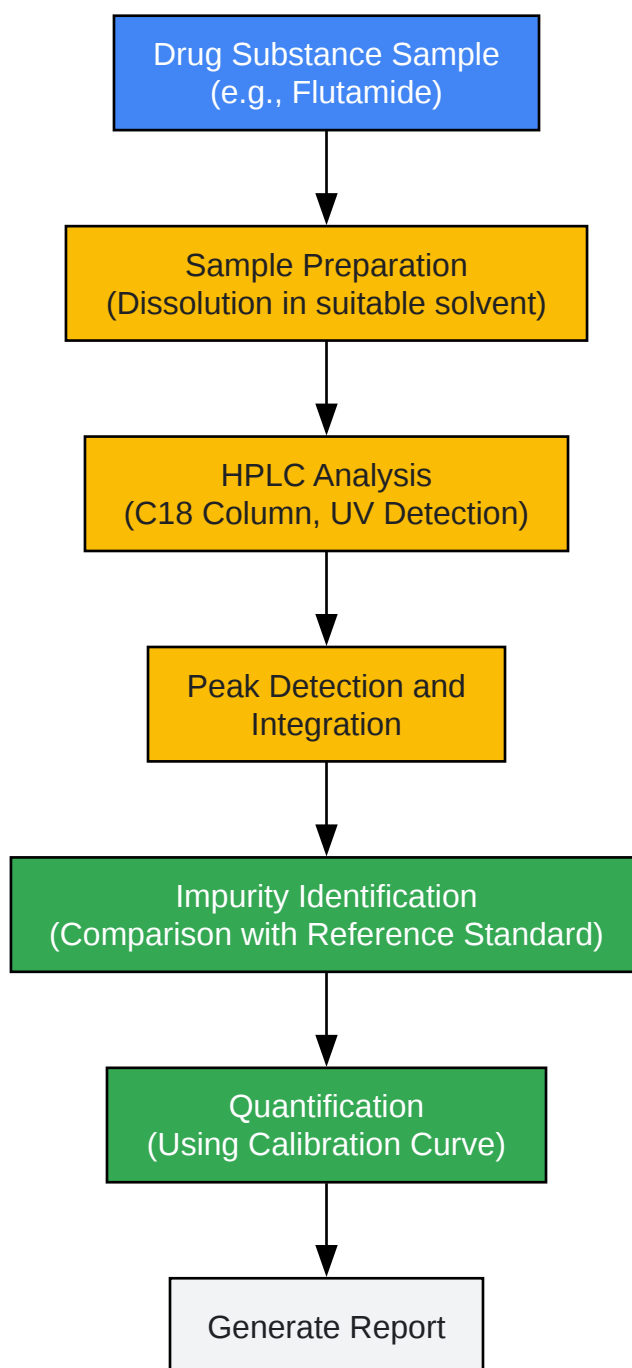
- Flow Rate: Typically 1.0 mL/min.
- Detection Wavelength: UV detection at a wavelength determined by the UV absorbance maximum of the compound.
- Injection Volume: 10-20 μ L.

Procedure:

- Standard Preparation: Prepare a stock solution of **4'-Nitro-3'-(trifluoromethyl)acetanilide** of a known concentration in a suitable solvent (e.g., acetonitrile or the mobile phase). Prepare a series of calibration standards by diluting the stock solution.
- Sample Preparation: Dissolve the sample containing the analyte in the mobile phase or a suitable solvent.
- Analysis: Inject the standards and the sample solution into the HPLC system.
- Quantification: Identify the peak corresponding to **4'-Nitro-3'-(trifluoromethyl)acetanilide** based on its retention time compared to the standard. Construct a calibration curve by plotting the peak area of the standards against their concentration. Use this curve to determine the concentration of the analyte in the sample.

Experimental Workflow: Impurity Profiling

The following diagram illustrates a typical workflow for the identification and quantification of impurities like **4'-Nitro-3'-(trifluoromethyl)acetanilide** in a drug substance.



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Caption: A generalized workflow for the analysis of pharmaceutical impurities.

Conclusion

4'-Nitro-3'-(trifluoromethyl)acetanilide is a compound of significant interest in the pharmaceutical industry, primarily due to its role as an intermediate and a critical impurity in the

synthesis of Flutamide. A thorough understanding of its properties, synthesis, and analytical detection methods is essential for ensuring the quality and safety of the final drug product. The information and protocols provided in this guide are intended to support researchers, scientists, and drug development professionals in their work with this compound.

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